

Safe Disposal of N-Methylcyclohexylamine: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *N-Methylcyclohexylamine*

Cat. No.: *B046574*

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Proper management and disposal of **N-Methylcyclohexylamine** are critical for ensuring laboratory safety and environmental protection. This guide provides essential, step-by-step procedures for researchers, scientists, and drug development professionals to handle this chemical waste responsibly. Adherence to these protocols is vital due to the compound's hazardous properties, including flammability, corrosivity, and toxicity.^{[1][2][3][4][5]}

Key Disposal Principles

N-Methylcyclohexylamine is classified as a hazardous waste.^[2] Therefore, it must be handled and disposed of in accordance with all applicable federal, state, and local regulations.^{[1][4]} The primary disposal methods involve offering surplus and non-recyclable solutions to a licensed disposal company.^[4] Chemical waste generators are responsible for correctly classifying the waste and ensuring its complete and accurate declaration.^[1]

Step-by-Step Disposal Procedure

- Container Management:
 - Always keep **N-Methylcyclohexylamine** in its original, tightly sealed container.^{[1][2][4]}
 - If the original container is compromised, use a new, approved, and properly labeled container.^[2] Recommended packaging includes lined metal cans or pails, and plastic pails

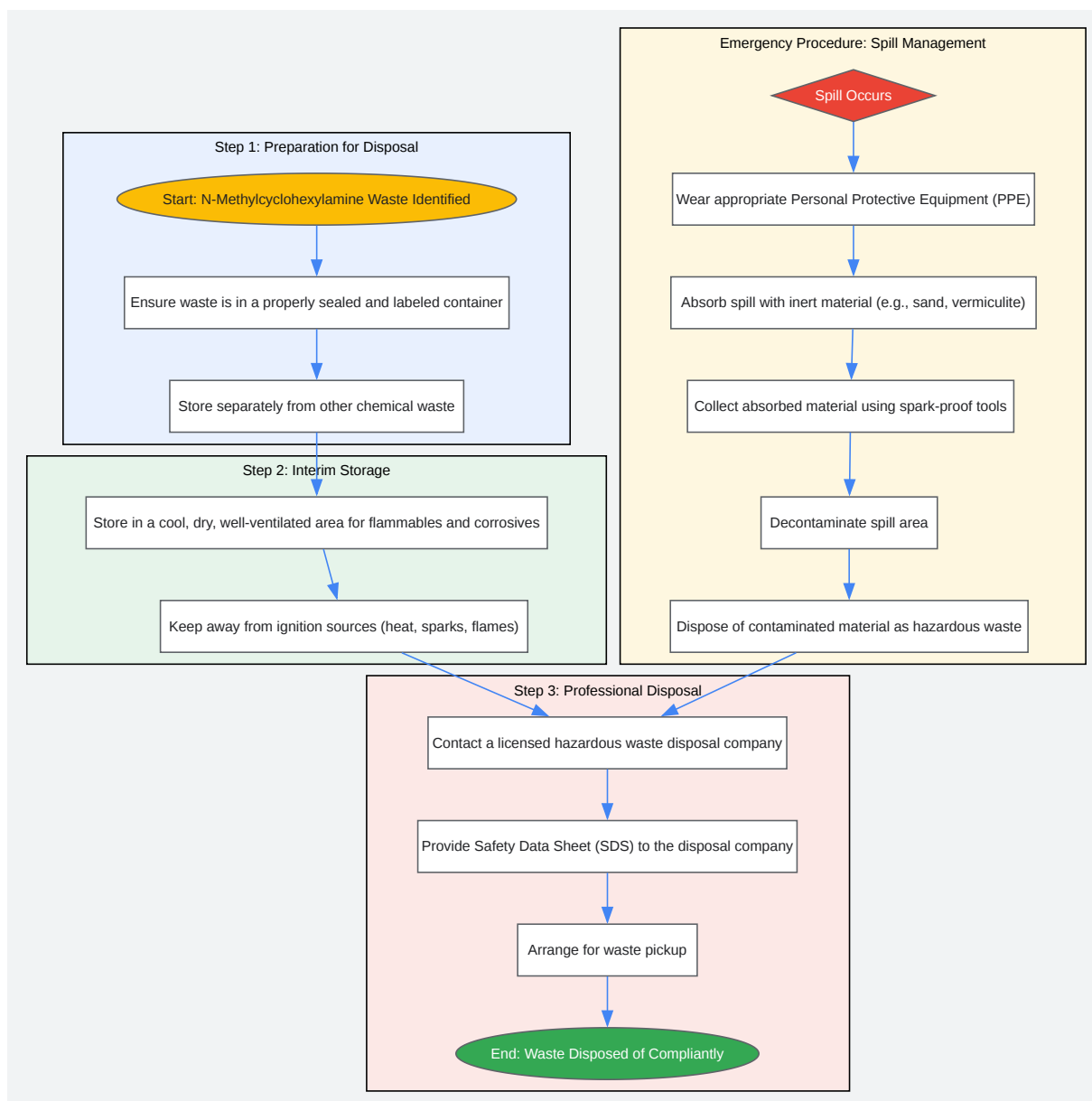
or drums.[3]

- Containers that have been opened must be carefully resealed and stored upright to prevent leakage.[4]
- Do not mix **N-Methylcyclohexylamine** with other waste streams.[4]
- Waste Collection and Storage:
 - Store waste containers in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[1][2]
 - Keep containers away from heat, sparks, open flames, and other ignition sources.[1][2]
 - Ensure the storage area has measures in place to prevent static discharge.[2][4]
- Arrange for Professional Disposal:
 - Contact a licensed hazardous waste disposal company to arrange for pickup and disposal.
 - Provide the disposal company with a complete and accurate Safety Data Sheet (SDS) for **N-Methylcyclohexylamine**.
 - Follow all instructions provided by the disposal company regarding packaging, labeling, and transportation.
- Spill and Leak Management:
 - In the event of a spill, immediately remove all sources of ignition.[1][3]
 - Ventilate the area and wear appropriate personal protective equipment (PPE), including respiratory protection, chemical safety goggles, and protective gloves and clothing.[1]
 - Absorb the spill with an inert material such as vermiculite, sand, or earth.[1][3]
 - Collect the absorbed material using spark-proof tools and place it in a suitable, sealed container for disposal.[1]
 - Decontaminate the spill area with a 5% solution of acetic acid, followed by hot water.[3]

Chemical and Physical Properties Relevant to Disposal

Property	Value	Citation
UN Number	2734	[2] [5]
UN Proper Shipping Name	AMINES, LIQUID, CORROSIVE, FLAMMABLE, N.O.S. (N-Methylcyclohexylamine)	[2]
Transport Hazard Class	8 (Corrosive)	[2]
Subsidiary Risk	3 (Flammable liquid)	[2]
Packing Group	II (Substance presenting medium danger)	[2]
Flash Point	Flammable	[1] [2]
Vapor Pressure	5 hPa at 20 °C	[4]
Water Solubility	54 g/l at 20 °C	[4]

Disposal Workflow



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